

Unveiling the Atomic World: A Technical Guide to the BM30 Beamline

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For researchers, scientists, and professionals at the forefront of drug development and material science, the **BM30** beamline, also known as FAME (French Absorption spectroscopy beamline in Material and Environmental science), at the European Synchrotron Radiation Facility (ESRF) offers a powerful suite of tools for probing the atomic and electronic structure of matter. This guide provides an in-depth overview of the beamline's specifications, capabilities, and the experimental workflows it enables.

The FAME beamline is primarily dedicated to X-ray Absorption Spectroscopy (XAS), a technique that provides crucial information on the local atomic and electronic structure of a selected element within a sample.[1][2] Its applications are diverse, spanning geochemistry, environmental science, materials science, biophysics, and chemistry.[1][2] The beamline is particularly adept at studying highly diluted elements in complex matrices.[1][2]

Core Specifications

The performance of the **BM30** beamline is defined by a set of key parameters that dictate its suitability for various experimental demands. These specifications are summarized in the tables below.

Table 1: Photon Source and Beam Characteristics



Parameter	Value	Reference
Energy Range	4.9 - 40 keV	[3]
Maximum Flux on Sample	1 x 10 ¹² ph/s @ 12 keV	[3]
Energy Resolution	0.6 eV @ 12 keV	[3]
Minimum Beam Size (H x V)	200.0 x 100.0 μm²	[1]
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Table 2: Optical Components

Component	Description	Reference
Monochromator	Si[4] double-crystal, liquid nitrogen cooled, with a sagittal bending second crystal for horizontal focusing.	[3][5]
Pre-focusing Mirror	Rh-coated mirror for vertical collimation and harmonic rejection with variable incidence angle and curvature.	[3]
Refocusing Mirror	Rh-coated mirror for vertical focusing and harmonic rejection with variable incidence angle and curvature.	[3]

Experimental Stations and Capabilities

BM30 offers two distinct experimental stations to cater to a range of sample sizes and experimental requirements.

Table 3: Experimental Station Specifications



Feature	Classical XAS Station	Micro-beam XAS Station	Reference
Beam Size	100 x 300 μm²	10 x 10 μm² (using a Kirkpatrick-Baez system)	
Energy Range	4.8 - 40 keV	4.8 - 20 keV	-
Primary Detection System	30-element Ge solid- state detector (for fluorescence)	Vortex SDD fluorescence detector	_
Transmission Detection	Si diodes	-	[1]
Sample Environment Constraints	Systems up to 100 kg with appropriate windows	Limited space, suitable for diamond anvil cells and heating systems	

A variety of sample environments are available to enable in-situ and in-operando studies under a range of conditions.

Table 4: Available Sample Environments

Environment	Pressure Range	Temperature Range	Reference
Large Volume High- Pressure/High- Temperature Vessel	0 - 1500 bars	20 - 1200 °C	[1]
Operando Catalysis Reactor	Remote gas control system	-	[1]
Liquid Helium Cryostat	-	5 - 300 K	[1]

Experimental Protocols and Workflows



The primary techniques employed at the **BM30** beamline are X-ray Absorption Near Edge Structure (XANES) and Extended X-ray Absorption Fine Structure (EXAFS), which together constitute X-ray Absorption Spectroscopy (XAS). X-ray Fluorescence (XRF) is also a key capability.[1]

A typical experimental workflow at the **BM30** beamline involves several key stages, from sample preparation to data analysis. The following diagrams illustrate these generalized workflows.

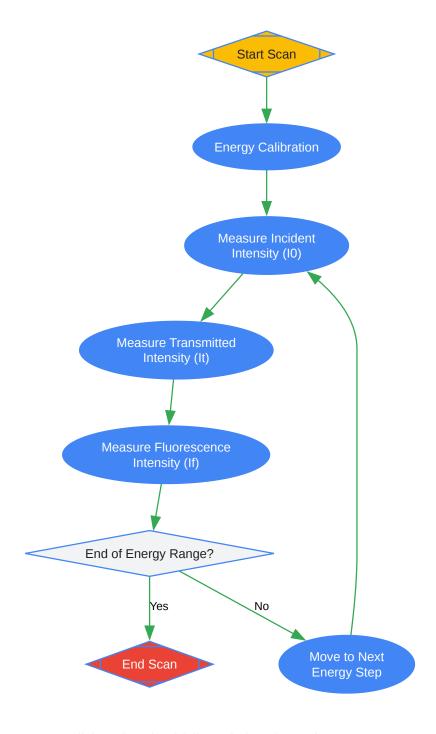


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General Experimental Workflow at BM30

The data acquisition process itself can be broken down into a more detailed sequence of operations, particularly for an XAS experiment.





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XAS Data Acquisition Workflow

For researchers interested in utilizing the **BM30** beamline, proposal submissions are typically accepted through both the ESRF and the Soleil program committees.[3] It is important to note that the beamline is scheduled to reopen to users in September 2025 after a two-year upgrade, with the next call for proposals in February/March 2025.[2]



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